

analytical methods for 2-Methoxy-4-methylbenzothioamide quantification

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Compound of Interest

Compound Name: 2-Methoxy-4-methylbenzothioamide

Cat. No.: B13598020

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Executive Summary & Analyte Assessment

2-Methoxy-4-methylbenzothioamide (MMBT) is a critical pharmacophore often utilized as a building block in the synthesis of thiazole-based kinase inhibitors and antitubercular agents. Its analysis presents unique challenges due to the lability of the thioamide moiety (

), which is prone to oxidative desulfurization (yielding the nitrile) and hydrolysis (yielding the amide).

This guide provides two distinct, self-validating protocols:

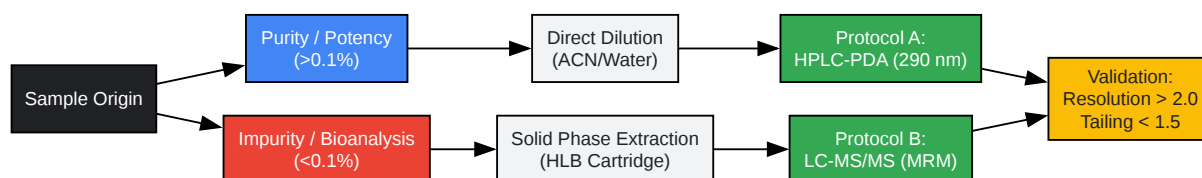
- Protocol A (HPLC-UV): Robust quantification for purity assessment and process control (Limit of Quantitation: ~0.5 µg/mL).
- Protocol B (LC-MS/MS): High-sensitivity trace analysis for genotoxic impurity screening or bioanalysis (Limit of Quantitation: ~1.0 ng/mL).

Physicochemical Profile

Property	Value / Characteristic	Analytical Implication
Molecular Formula		MW: 181.26 g/mol
LogP (Predicted)	~2.1 - 2.5	Retains well on C18; requires >30% organic for elution.
pKa	~12 (Thioamide NH)	Neutral in standard reversed-phase pH (2-8).
UV Maxima	nm () nm ()	Dual-wavelength monitoring recommended for purity.
Solubility	Low in water; High in DMSO, MeOH, ACN	Critical: Prepare stock solutions in DMSO or ACN.

Analytical Workflow Visualization

The following diagram outlines the decision matrix for selecting the appropriate methodology based on the analytical goal.



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Caption: Decision matrix for MMBT quantification. Protocol A serves bulk analysis; Protocol B serves trace/matrix analysis.

Protocol A: HPLC-UV for Purity & Potency

Objective: Routine batch release and stability testing. Rationale: The thioamide group provides strong UV absorption. A slightly acidic mobile phase prevents peak tailing caused by the interaction of the nitrogen lone pair with silanols.

Instrumental Parameters

- System: HPLC with Photodiode Array (PDA) Detector.
- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 μm) or equivalent.
 - Why: The "Plus" or "XBridge" technology ensures stability at wider pH ranges and minimizes secondary interactions.
- Column Temp: 30°C.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μL.
- Detection: 290 nm (Quantification), 330 nm (Identity confirmation).

Mobile Phase Strategy

- Solvent A: 0.1% Formic Acid in Water (pH ~2.7).
- Solvent B: Acetonitrile (HPLC Grade).

Time (min)	% Solvent A	% Solvent B	Step Type	Function
0.0	90	10	Isocratic	Equilibration
2.0	90	10	Linear	Sample Injection
12.0	10	90	Linear	Elution of MMBT & lipophilic impurities
15.0	10	90	Isocratic	Column Wash
15.1	90	10	Linear	Re-equilibration
20.0	90	10	Isocratic	Ready for next injection

System Suitability Criteria (Self-Validating)

- Resolution (): > 2.0 between MMBT and its hydrolysis product (2-methoxy-4-methylbenzamide).
- Tailing Factor (): 0.8 – 1.2.
- Precision (RSD): < 1.0% for 6 replicate injections of Standard.

Protocol B: LC-MS/MS for Trace Impurities

Objective: Quantifying MMBT as a genotoxic impurity (GTI) in drug substances or in biological matrices (plasma). Rationale: Thioamides are easily protonated (

) under Electrospray Ionization (ESI), offering high sensitivity.

Instrumental Parameters

- System: Triple Quadrupole LC-MS (e.g., Sciex 6500+ or Waters Xevo TQ-S).
- Ionization: ESI Positive Mode (

).

- Column: Waters ACQUITY UPLC BEH C18 (50 mm × 2.1 mm, 1.7 μm).

MRM Transitions (Multiple Reaction Monitoring)

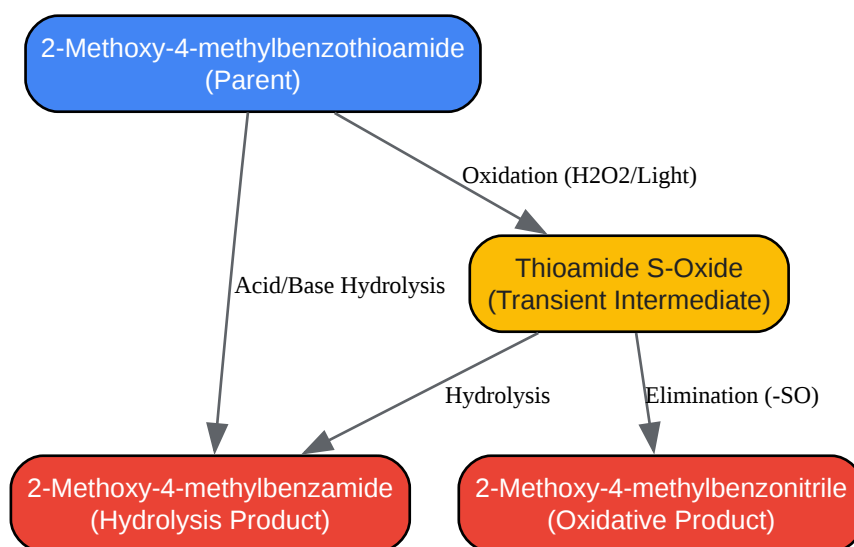
Analyte	Precursor ()	Product ()	CE (eV)	Role	Mechanism
MMBT	182.1	165.1	20	Quantifier	Loss of (Ammonia)
182.1	149.0	35	Qualifier	Loss of radical	
IS (Ethionamide)	167.1	107.0	25	Internal Std	Structural Analog

Note: The loss of ammonia (

, -17 Da) is a characteristic fragmentation pathway for primary thioamides.

Stability & Degradation Pathways[1]

Understanding the degradation of MMBT is vital for accurate quantification. Thioamides are reactive.[1]



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Caption: Primary degradation pathways. MMBT samples must be protected from light and extreme pH.

Handling Precautions:

- Light Sensitivity: Use amber glassware for all stock and standard solutions.
- Solvent Choice: Avoid protic solvents (water/methanol) for long-term storage of stock solutions. Use anhydrous Acetonitrile or DMSO.
- Temperature: Store stock solutions at -20°C.

References

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